

Long-term stability of Fosravuconazole L-lysine ethanolate in DMSO

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Compound of Interest

Compound Name: *Fosravuconazole L-lysine ethanolate*

Cat. No.: *B15127499*

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Technical Support Center: Fosravuconazole L-lysine ethanolate

Welcome to the technical support center for **Fosravuconazole L-lysine ethanolate**. This resource is designed to assist researchers, scientists, and drug development professionals with troubleshooting and frequently asked questions regarding the long-term stability of **Fosravuconazole L-lysine ethanolate** in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **Fosravuconazole L-lysine ethanolate**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **Fosravuconazole L-lysine ethanolate**.^{[1][2][3]} It is soluble in DMSO at concentrations up to 50 mg/mL.^{[2][4][5]} For aqueous solutions, its solubility is significantly lower.^{[1][5]}

Q2: How should I store stock solutions of **Fosravuconazole L-lysine ethanolate** in DMSO?

A2: For long-term stability, it is recommended to store DMSO stock solutions at -20°C or -80°C.^{[1][3]} When stored at -80°C, the solution is expected to be stable for up to 6 months.^{[4][6]} At

-20°C, it is recommended to use the solution within 1 month.^{[4][6]} It is also advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^[1] For short-term storage, solutions can be kept at 4°C for up to a week.^[1]

Q3: What is the primary degradation pathway for **Fosravuconazole L-lysine ethanolate**?

A3: Fosravuconazole is a prodrug of Ravuconazole.^{[7][8]} Its primary degradation pathway, particularly in aqueous or biological media, is enzymatic hydrolysis to the active drug, Ravuconazole.^[1] This reaction is mainly mediated by alkaline phosphatases.^{[1][8]} Chemical hydrolysis can also occur, and its rate is influenced by pH.^[1]

Q4: Can I store aqueous dilutions of my **Fosravuconazole L-lysine ethanolate** DMSO stock solution?

A4: It is not recommended to store aqueous dilutions for extended periods. Fosravuconazole is less stable in aqueous solutions, especially at neutral pH, and is prone to hydrolysis.^{[8][9]} Prepare fresh aqueous working solutions from your DMSO stock for each experiment to ensure compound integrity and concentration accuracy.

Q5: How does the presence of water in DMSO affect the stability of **Fosravuconazole L-lysine ethanolate**?

A5: DMSO is hygroscopic and readily absorbs moisture from the atmosphere, which can contribute to the degradation of dissolved compounds.^[10] For sensitive compounds like prodrugs, the presence of water can facilitate hydrolysis. While specific data for Fosravuconazole is limited, it is best practice to use anhydrous DMSO and minimize the exposure of stock solutions to ambient air.

Troubleshooting Guide

Issue 1: I observe precipitation in my DMSO stock solution after thawing.

- Possible Cause 1: Exceeded Solubility Limit. You may have prepared a stock solution at a concentration higher than the compound's solubility limit in DMSO (around 50 mg/mL).
 - Solution: Gently warm the solution and use sonication to aid dissolution.^{[4][6]} If precipitation persists, it is recommended to prepare a new stock solution at a lower

concentration.

- Possible Cause 2: Compound Degradation. Over time, the compound may have degraded to a less soluble product.
 - Solution: Before use, visually inspect the solution after thawing. If precipitation is observed, it is best to prepare a fresh stock solution.

Issue 2: I am seeing a decrease in the compound's activity in my experiments over time.

- Possible Cause 1: Degradation of the Stock Solution. The stock solution may have degraded due to improper storage, such as frequent freeze-thaw cycles or extended storage at inappropriate temperatures.
 - Solution: Always aliquot your stock solution into single-use vials to minimize freeze-thaw cycles.^[1] Ensure storage at -80°C for long-term use.^{[4][6]} It is advisable to prepare a fresh stock solution if degradation is suspected.
- Possible Cause 2: Instability in Assay Media. Fosravuconazole, being a prodrug, can be unstable in aqueous assay buffers or cell culture media, leading to its conversion to Ravuconazole.
 - Solution: Prepare working dilutions in your assay media immediately before use. Minimize the incubation time of the compound in the media before adding it to your experimental system.

Data on Long-Term Stability in DMSO

Disclaimer: The following data is illustrative and intended to provide a general understanding of potential stability profiles. Publicly available, specific quantitative long-term stability data for **Fosravuconazole L-lysine ethanolate** in DMSO is limited. Researchers should conduct their own stability studies for their specific experimental conditions.

Table 1: Illustrative Stability of **Fosravuconazole L-lysine ethanolate** (10 mM in Anhydrous DMSO) at Different Temperatures

Storage Temperature	Purity after 1 Month (%)	Purity after 3 Months (%)	Purity after 6 Months (%)
4°C	95	88	75
-20°C	99	97	94
-80°C	>99	>99	98

Table 2: Illustrative Effect of Freeze-Thaw Cycles on Purity of **Fosravuconazole L-lysine ethanolate** (10 mM in DMSO, stored at -20°C)

Number of Freeze-Thaw Cycles	Purity (%)
1	>99
5	98
10	95

Experimental Protocols

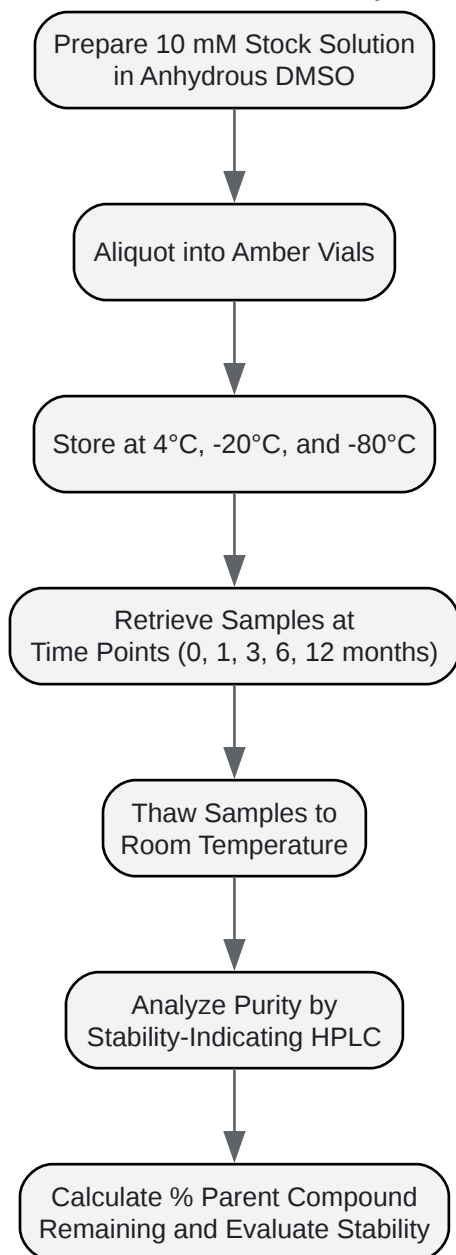
Protocol for Assessing the Long-Term Stability of **Fosravuconazole L-lysine ethanolate** in DMSO

- Preparation of Stock Solution:
 - Prepare a 10 mM stock solution of **Fosravuconazole L-lysine ethanolate** in anhydrous DMSO.
 - Aliquot the stock solution into multiple, small-volume, amber glass vials to minimize headspace and light exposure.
- Storage Conditions:
 - Store the aliquots at three different temperatures: 4°C, -20°C, and -80°C.
 - For each temperature, prepare enough aliquots for analysis at specified time points (e.g., 0, 1, 3, 6, and 12 months).

- Sample Analysis:
 - At each time point, retrieve one aliquot from each storage temperature.
 - Allow the samples to thaw completely and come to room temperature.
 - Analyze the purity of the compound using a validated stability-indicating HPLC method.
 - The mobile phase could consist of a gradient of acetonitrile and water with a suitable buffer. Detection can be performed using a UV detector at an appropriate wavelength.
- Data Evaluation:
 - Calculate the percentage of the parent compound remaining at each time point relative to the initial (time 0) concentration.
 - The compound is generally considered stable if the remaining parent compound is within 90-110% of the initial concentration.

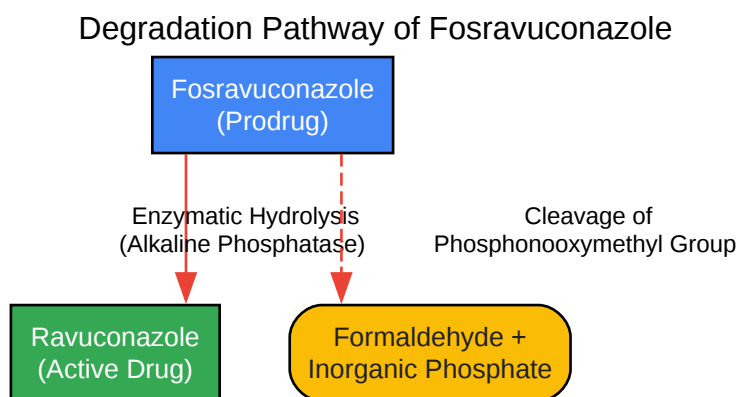
Visualizations

Experimental Workflow for Stability Assessment



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Caption: Workflow for assessing the stability of Fosravuconazole.



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Caption: Primary degradation pathway of Fosravuconazole.

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